

# Terbium-155 SPECT Imaging: Technical Support & Troubleshooting

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## Compound of Interest

Compound Name: *Terbium-155*

Cat. No.: *B1209105*

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This technical support center provides researchers, scientists, and drug development professionals with guidance on optimizing **Terbium-155** (Tb-155) SPECT imaging resolution. The following troubleshooting guides and frequently asked questions (FAQs) address common challenges and provide detailed experimental protocols.

## Frequently Asked Questions (FAQs) & Troubleshooting

Q1: What is the most critical hardware choice for improving the resolution of Tb-155 SPECT imaging?

A1: The choice of collimator has a major impact on the sensitivity and resolution of the SPECT system.<sup>[1][2]</sup> For preclinical Tb-155 imaging, a high-energy ultra-high resolution (HEUHR) collimator has been shown to achieve superior spatial resolution (< 0.85 mm) and quantitative accuracy compared to high-sensitivity collimators.<sup>[3][4][5]</sup> While a high-sensitivity collimator may provide better qualitative images in low-count scenarios, the HEUHR collimator is recommended for high-resolution quantitative imaging.

Q2: My images have poor resolution. Which acquisition parameter should I optimize first?

A2: After collimator selection, optimizing the energy window settings is crucial. Tb-155 has multiple photon emissions, with key photopeaks at 86.6 keV and 105.3 keV.<sup>[6]</sup> For the best quantitative accuracy and inter-rod contrast, it is recommended to use the higher energy 105.3

keV photopeak for reconstruction. Images reconstructed from higher energy photopeaks generally exhibit less blurring and higher contrast.

Q3: How do I choose the right reconstruction algorithm and what are the optimal parameters?

A3: Iterative reconstruction algorithms, such as Ordered Subset Expectation Maximization (OSEM), are preferred over traditional filtered back-projection (FBP) because they can better handle factors like scatter and noise, leading to improved image quality.[7][8] A recommended starting point for OSEM with Tb-155 is using 16 subsets and 6 iterations.[5] However, the optimal number of iterations and subsets should be determined empirically to optimize the contrast-to-noise ratio for your specific imaging system and experimental setup.[5]

Q4: My images appear noisy and have low contrast. What correction methods should I be using?

A4: To improve image quality, it is essential to apply corrections for photon scatter and attenuation.[9] The triple energy window (TEW) method is a common and effective technique for scatter correction in Tb-155 SPECT imaging.[5] Additionally, CT-based attenuation correction should be employed, which involves co-registering the SPECT data with a CT scan to create an attenuation map.[5] These corrections will improve quantitative accuracy and image contrast.[9]

Q5: How can I validate and quantify the resolution of my SPECT system for Tb-155?

A5: Performing a phantom study is the standard method for evaluating system resolution and quantitative accuracy.[10] A Derenzo or hot rod resolution phantom, with rods of varying diameters, is filled with a known activity concentration of Tb-155 and imaged.[3][4][5] The resulting images are then analyzed to determine the smallest resolvable rod diameter and to calculate metrics like inter-rod contrast and recovery coefficients.[3][4]

## Quantitative Data Summary

The following tables summarize the performance of different collimators and reconstruction photopeaks for Tb-155 SPECT imaging based on a preclinical study.

Table 1: Spatial Resolution with Different Collimators for Tb-155

Collimator Type	Smallest Resolvable Rod Diameter
High-Energy Ultra-High Resolution (HEUHR)	< 0.85 mm
Extra Ultra-High Sensitivity (UHS)	≥ 1.30 mm

Data extracted from a study using a Derenzo hot rod resolution phantom.[\[3\]](#)[\[4\]](#)[\[5\]](#)

Table 2: Quantitative Accuracy (Recovery Coefficient) for Tb-155 with HEUHR Collimator

Rod Diameter	Recovery Coefficient (105 keV photopeak)
≥ 1.1 mm	> 75%
1.70 mm	up to 92%

Recovery coefficients indicate the accuracy of the measured activity concentration in the reconstructed image compared to the true concentration.

## Experimental Protocols

### Protocol 1: High-Resolution Phantom Imaging for System Validation

This protocol describes the methodology for performing a phantom study to assess the spatial resolution and quantitative accuracy of a preclinical SPECT system for Tb-155 imaging.

#### 1. Phantom Preparation:

- Use a Derenzo hot rod resolution phantom with rod diameters ranging from approximately 0.85 mm to 1.70 mm.
- Prepare a solution of Tb-155 with a known activity concentration (e.g., 20-22 MBq/mL).[\[4\]](#)
- Carefully fill the phantom with the Tb-155 solution, ensuring no air bubbles are trapped in the rods.

#### 2. SPECT/CT Scanner Setup:

- Install the desired collimator (e.g., HEUHR for high resolution).
- Perform energy calibration for the Tb-155 photopeaks.
- Set the acquisition field of view (FOV) to encompass the entire phantom.

### 3. Image Acquisition:

- Acquire data in list mode to allow for flexible energy window selection during reconstruction.
- Set the primary energy window around the 105.3 keV photopeak (e.g., 15% width).[\[5\]](#)
- Set up two adjacent energy windows for scatter correction using the Triple Energy Window method.[\[5\]](#)
- Acquire data for a sufficient duration to achieve high counts (e.g., 60 minutes).
- Following the SPECT acquisition, perform a CT scan for attenuation correction.

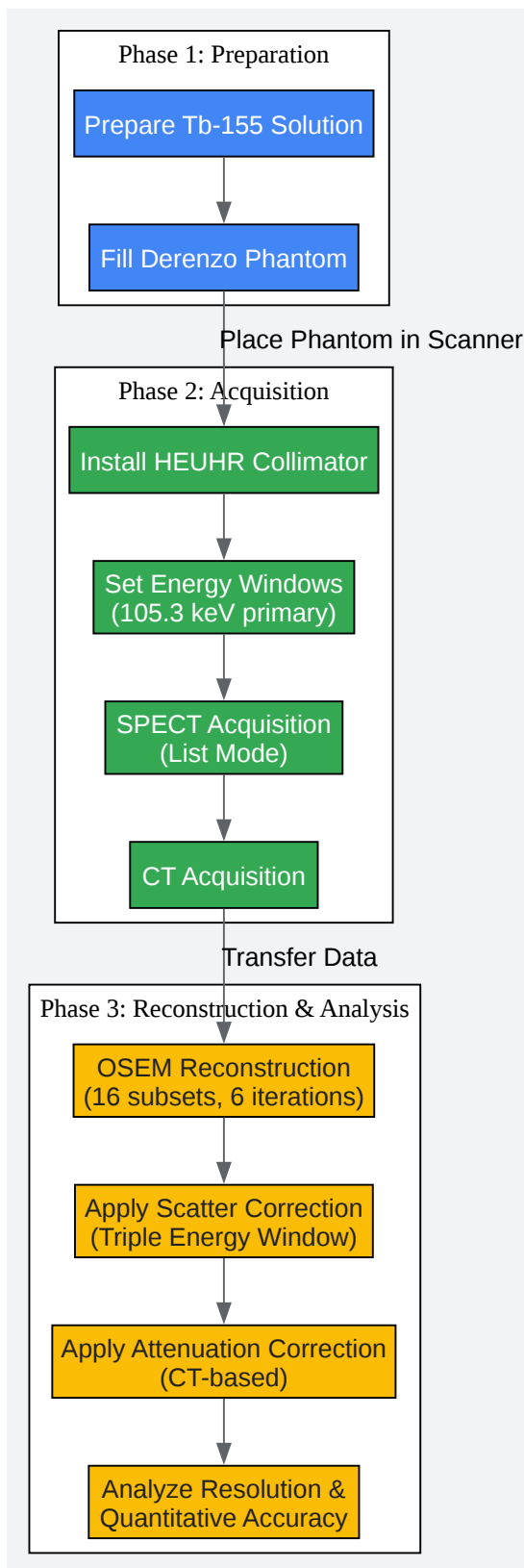
### 4. Image Reconstruction:

- Use an OSEM iterative reconstruction algorithm.[\[5\]](#)
- Start with 16 subsets and 6 iterations, and adjust as needed to optimize the contrast-to-noise ratio.[\[5\]](#)
- Apply scatter correction using the Triple Energy Window method.[\[5\]](#)
- Apply CT-based attenuation correction.[\[5\]](#)
- Reconstruct images with a small voxel size (e.g., 0.4 mm<sup>3</sup>).[\[5\]](#)

### 5. Data Analysis:

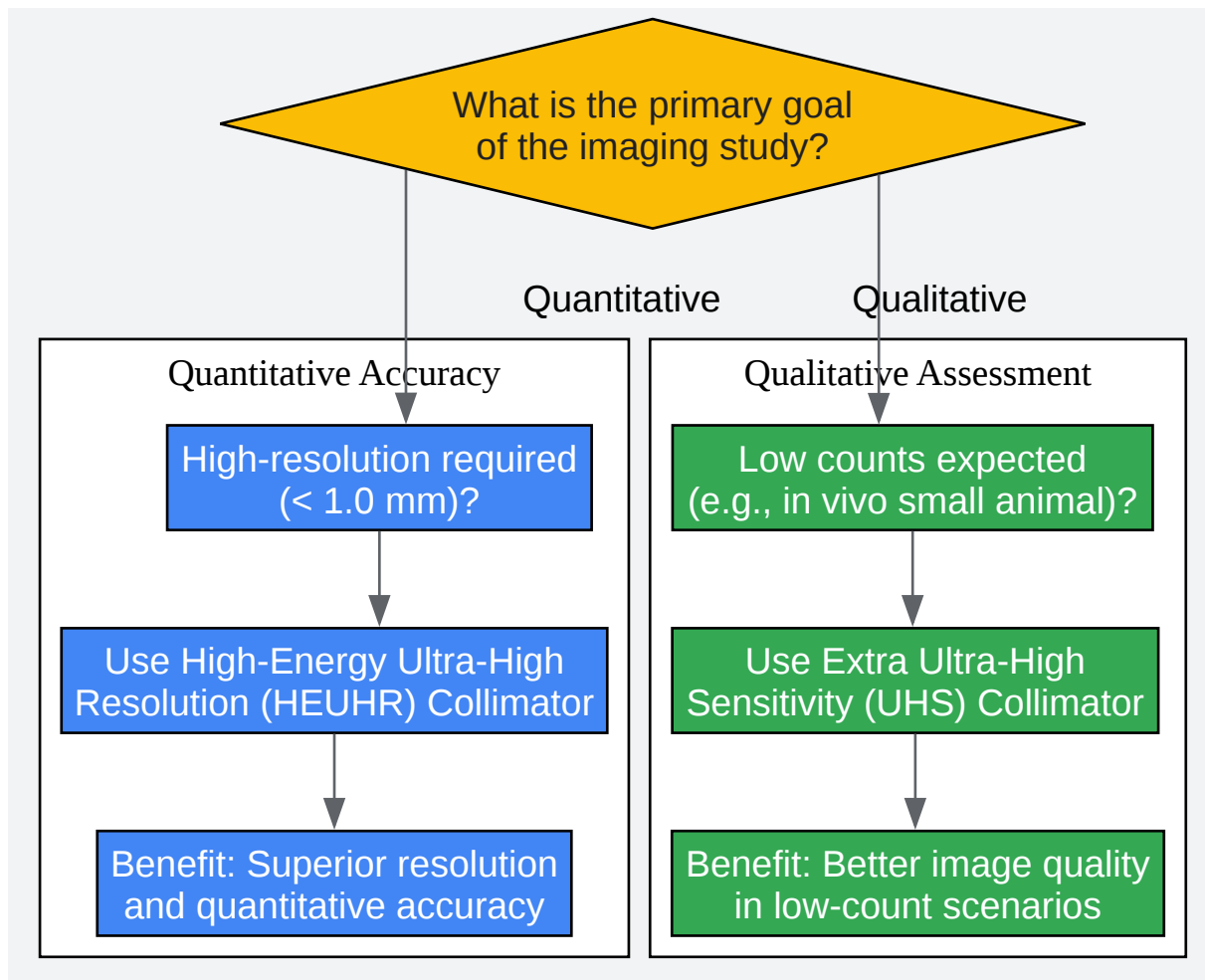
- Visually inspect the reconstructed images to determine the smallest set of rods that can be clearly distinguished.
- Quantify inter-rod contrast and recovery coefficients for each rod size to assess resolution and quantitative accuracy.[\[3\]](#)[\[4\]](#)

## Visualizations



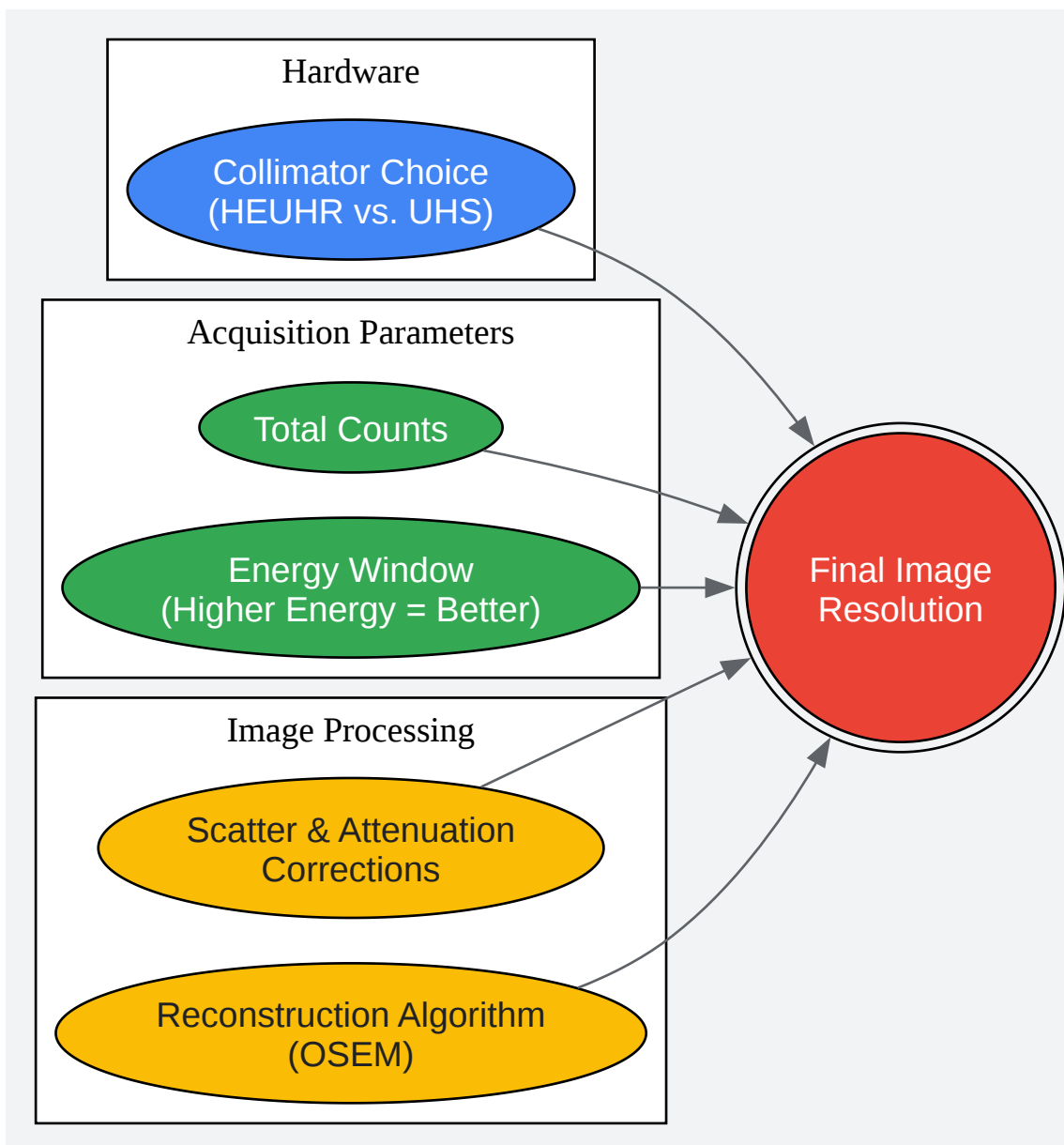
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## Workflow for Tb-155 SPECT Phantom Study.



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Decision pathway for collimator selection.



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